

4,6-Dimethylindan chemical structure and properties

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Compound of Interest

Compound Name: 4,6-Dimethylindan

Cat. No.: B155056

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An In-depth Technical Guide to 4,6-Dimethylindan

This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for **4,6-Dimethylindan**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Structure and Identification

4,6-Dimethylindan, also known by its IUPAC name 2,3-dihydro-4,6-dimethyl-1H-indene, is a bicyclic aromatic hydrocarbon.^{[1][2]} Its structure consists of a benzene ring fused to a cyclopentane ring, with two methyl groups attached to the aromatic portion at positions 4 and 6.

Molecular Formula: C₁₁H₁₄^{[1][2]}

Molecular Weight: 146.23 g/mol ^{[1][2][3]}

CAS Registry Number: 1685-82-1^{[1][2]}

Synonyms:

- Indan, 4,6-dimethyl-^[2]
- 4,6-Dimethyl-(2,3-dihydroindene)^[2]

- 2,3-Dihydro-4,6-dimethyl-1H-indene[1][2]

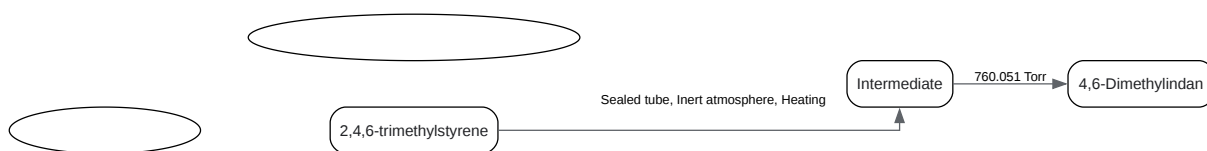
Physicochemical Properties

The following table summarizes the known and estimated physicochemical properties of **4,6-Dimethylindan**. It is important to note that some of these values are estimates and should be considered as such.

Property	Value	Source
Melting Point	-1.5°C (estimate)	[3]
Boiling Point	225.87°C (rough estimate)	[3]
Density	0.9170 g/cm ³ (estimate)	[3]
Refractive Index	1.5252 (estimate)	[3]

Synthesis

A potential synthetic route to **4,6-Dimethylindan** involves a two-stage process starting from 2,4,6-trimethylstyrene.[1] The first stage is an iridium-catalyzed reaction, followed by a reduction step using a palladium on activated carbon catalyst with hydrogen gas.[1]



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A diagram illustrating the synthesis workflow of **4,6-Dimethylindan**.

Experimental Protocol for Synthesis

A detailed experimental protocol for the synthesis of **4,6-Dimethylindan** is not readily available in the public domain. However, a general procedure based on the aforementioned reaction is

as follows:

Stage 1: Iridium-Catalyzed Cyclization

- In a sealed tube under an inert atmosphere, 2,4,6-trimethylstyrene is reacted with the iridium catalyst, (iPr₄PCP)Ir(C₂H₄).
- The reaction mixture is heated to promote the cyclization reaction, leading to the formation of an intermediate.

Stage 2: Palladium-Catalyzed Hydrogenation

- The intermediate from Stage 1 is then subjected to hydrogenation.
- This is achieved using 5%-palladium on activated carbon as a catalyst under a hydrogen atmosphere at a pressure of 760.051 Torr.
- The reaction proceeds to yield the final product, **4,6-Dimethylindan**.

Analytical Characterization

Standard analytical techniques are used to characterize **4,6-Dimethylindan**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

General Protocol:

- A sample of **4,6-Dimethylindan** is dissolved in a suitable deuterated solvent (e.g., CDCl₃).
- ¹H and ¹³C NMR spectra are acquired on an NMR spectrometer (e.g., 300 or 500 MHz).
- Chemical shifts are reported in parts per million (ppm) relative to an internal standard, typically tetramethylsilane (TMS).

Mass Spectrometry (MS)

General Protocol:

- The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation from any impurities.
- Electron ionization (EI) is a common method for generating ions.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), and a detector records the abundance of each ion.

Gas Chromatography (GC)

General Protocol:

- A small amount of the sample is injected into the gas chromatograph.
- The sample is vaporized and carried by an inert gas (e.g., helium or nitrogen) through a capillary column.
- The components of the sample are separated based on their boiling points and interactions with the stationary phase of the column.
- A detector at the end of the column records the retention time of each component, which can be used for identification and quantification.

Biological Activity and Signaling Pathways

A thorough search of available scientific literature and databases did not yield any significant information on the biological activity or associated signaling pathways of **4,6-Dimethylindan**. Further research would be required to investigate the potential pharmacological or toxicological effects of this compound.

Conclusion

This technical guide has summarized the currently available information on the chemical structure, properties, and synthesis of **4,6-Dimethylindan**. While its basic physicochemical characteristics are known or have been estimated, there is a notable lack of detailed experimental protocols for its synthesis and a significant gap in the understanding of its biological activity. This presents an opportunity for further research to explore the potential applications of this compound in various scientific and industrial fields.

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